

An In-depth Technical Guide to 3'-Bromo-4'-morpholinoacetophenone

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Compound of Interest

Compound Name: 3'-Bromo-4'-
morpholinoacetophenone

Cat. No.: B1294237

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and safety information for **3'-Bromo-4'-morpholinoacetophenone**, a compound of interest in medicinal chemistry and organic synthesis.

Core Chemical Properties

3'-Bromo-4'-morpholinoacetophenone is a substituted acetophenone derivative. Its core structure consists of an acetophenone molecule substituted with a bromine atom at the 3' position and a morpholino group at the 4' position of the phenyl ring.

Quantitative Data Summary

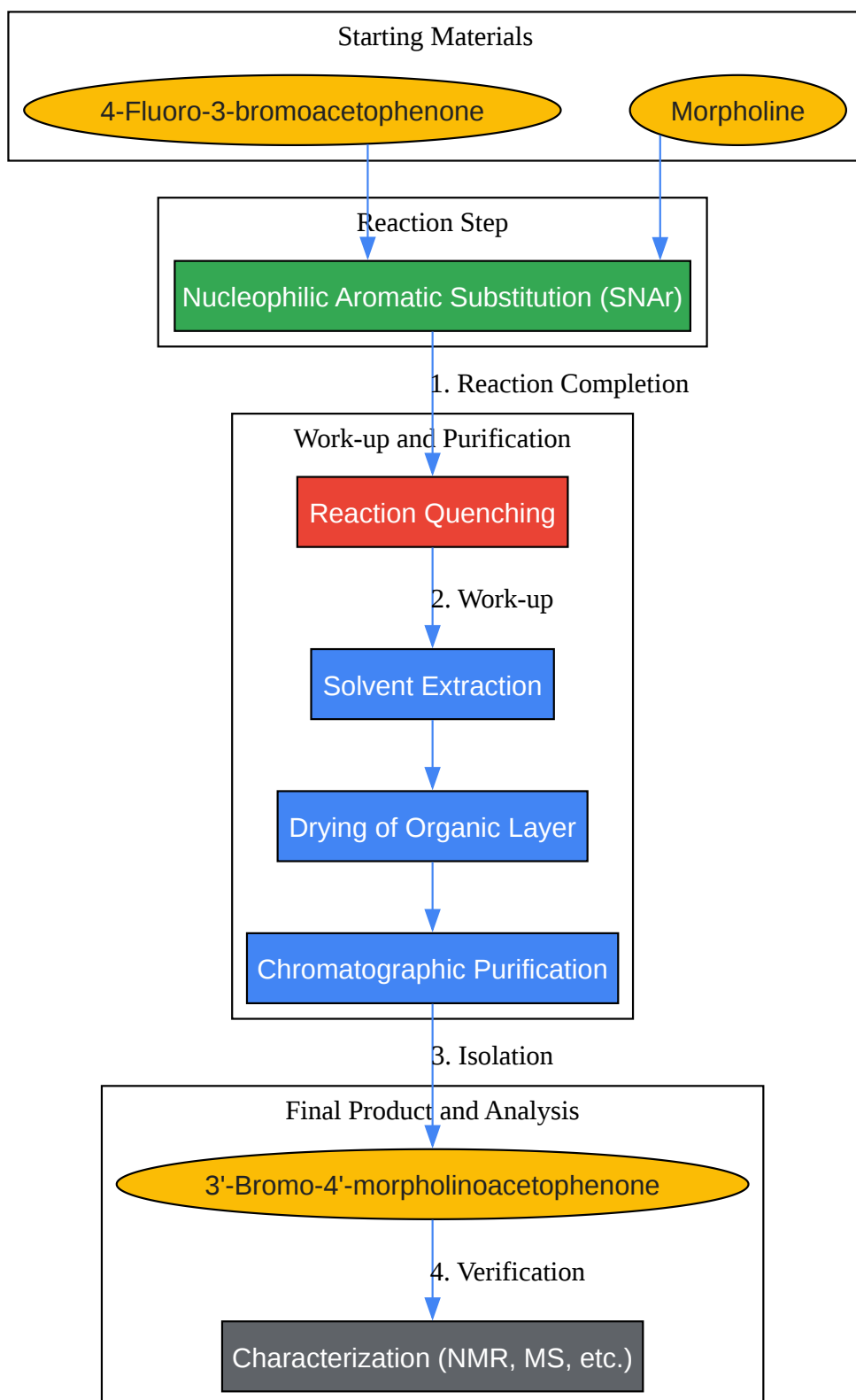
The key chemical and physical properties of **3'-Bromo-4'-morpholinoacetophenone** are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	1-(3-bromo-4-morpholin-4-ylphenyl)ethanone	[1]
CAS Number	957066-05-6	[1][2][3]
Molecular Formula	C ₁₂ H ₁₄ BrNO ₂	[1][2][3][4]
Molecular Weight	284.15 g/mol	[1][2][3][4]
Boiling Point	429.0 ± 45.0 °C (Predicted)	[5]
Density	1.417 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	1.51 ± 0.40 (Predicted)	[5]
Storage Temperature	2-8°C	[5]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **3'-Bromo-4'-morpholinoacetophenone** is not readily available in the provided search results, a plausible synthetic route can be inferred from general organic chemistry principles and procedures for analogous compounds. A potential synthetic workflow is outlined below.

Logical Synthesis Workflow



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Caption: A logical workflow for the synthesis of **3'-Bromo-4'-morpholinoacetophenone**.

Experimental Protocols

General Synthesis Protocol for 3'-Bromo-4'-morpholinoacetophenone via Nucleophilic Aromatic Substitution

This protocol is a generalized procedure based on common organic synthesis techniques for similar compounds.

- **Reaction Setup:** To a solution of a suitable starting material, such as 4-fluoro-3-bromoacetophenone, in an appropriate aprotic polar solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), add morpholine. A base, such as potassium carbonate or triethylamine, may be added to facilitate the reaction.
- **Reaction Conditions:** The reaction mixture is typically heated to an elevated temperature (e.g., 80-120 °C) and stirred for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and quenched by the addition of water.
- **Extraction:** The aqueous mixture is then extracted with an organic solvent, such as ethyl acetate or dichloromethane. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with water and brine, then dried over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the resulting crude product is purified by column chromatography on silica gel to yield the pure **3'-Bromo-4'-morpholinoacetophenone**.
- **Characterization:** The structure and purity of the final product would be confirmed by spectroscopic methods, such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Biological Activity and Applications

The search results did not provide specific information on the biological activity or signaling pathways directly associated with **3'-Bromo-4'-morpholinoacetophenone**. However, related substituted acetophenones are known to be valuable intermediates in the synthesis of pharmaceuticals and agrochemicals.[6] For instance, para/meta-substituted acetophenones have demonstrated antimicrobial activity.[7] Furthermore, compounds with similar structural motifs are used as precursors for the synthesis of more complex molecules with potential therapeutic applications, including anti-inflammatory and analgesic drugs.[6]

Safety and Handling

Based on safety data sheets for similar bromoacetophenone derivatives, **3'-Bromo-4'-morpholinoacetophenone** should be handled with care.

- Hazards: It may cause skin irritation, serious eye irritation, and respiratory irritation.[8] The chemical, physical, and toxicological properties have not been thoroughly investigated.
- Precautions:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9][8]
 - Wash skin thoroughly after handling.[9]
 - Use only in a well-ventilated area.[9][8]
 - Wear protective gloves, eye protection, and face protection.[9][8]
- First Aid:
 - If on skin: Wash with plenty of soap and water.[9]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.[9][8]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[8] Store locked up. Recommended storage is at 2-8°C.[5]

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a comprehensive safety guide. Always consult the specific Safety Data Sheet (SDS) for the compound and follow good laboratory practices.

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